

Analytical Comparison Guide: 3-Methoxy-4,5-dimethyl-1,2-oxazole

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Compound of Interest

Compound Name: 3-Methoxy-4,5-dimethyl-1,2-oxazole

CAS No.: 932-27-4

Cat. No.: B2756726

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Executive Summary & Core Directive

The Challenge: In the synthesis of **3-Methoxy-4,5-dimethyl-1,2-oxazole** (also known as 3-methoxy-4,5-dimethylisoxazole), the primary challenge is not the formation of the ring, but the regioselectivity of the alkylation step. When methylating the precursor 4,5-dimethylisoxazol-3(2H)-one, two competing pathways exist:

- **O-Alkylation (Target):** Yields the aromatic 3-methoxyisoxazole.
- **N-Alkylation (Alternative/Impurity):** Yields the non-aromatic lactam, 2,4,5-trimethylisoxazol-3(2H)-one.

The Solution: This guide provides a definitive ¹H NMR framework to distinguish the target product from its N-methylated regioisomer. The core differentiator is the chemical shift of the methyl group introduced at position 3 (O-Me) versus position 2 (N-Me), and the specific shielding patterns of the ring methyls.

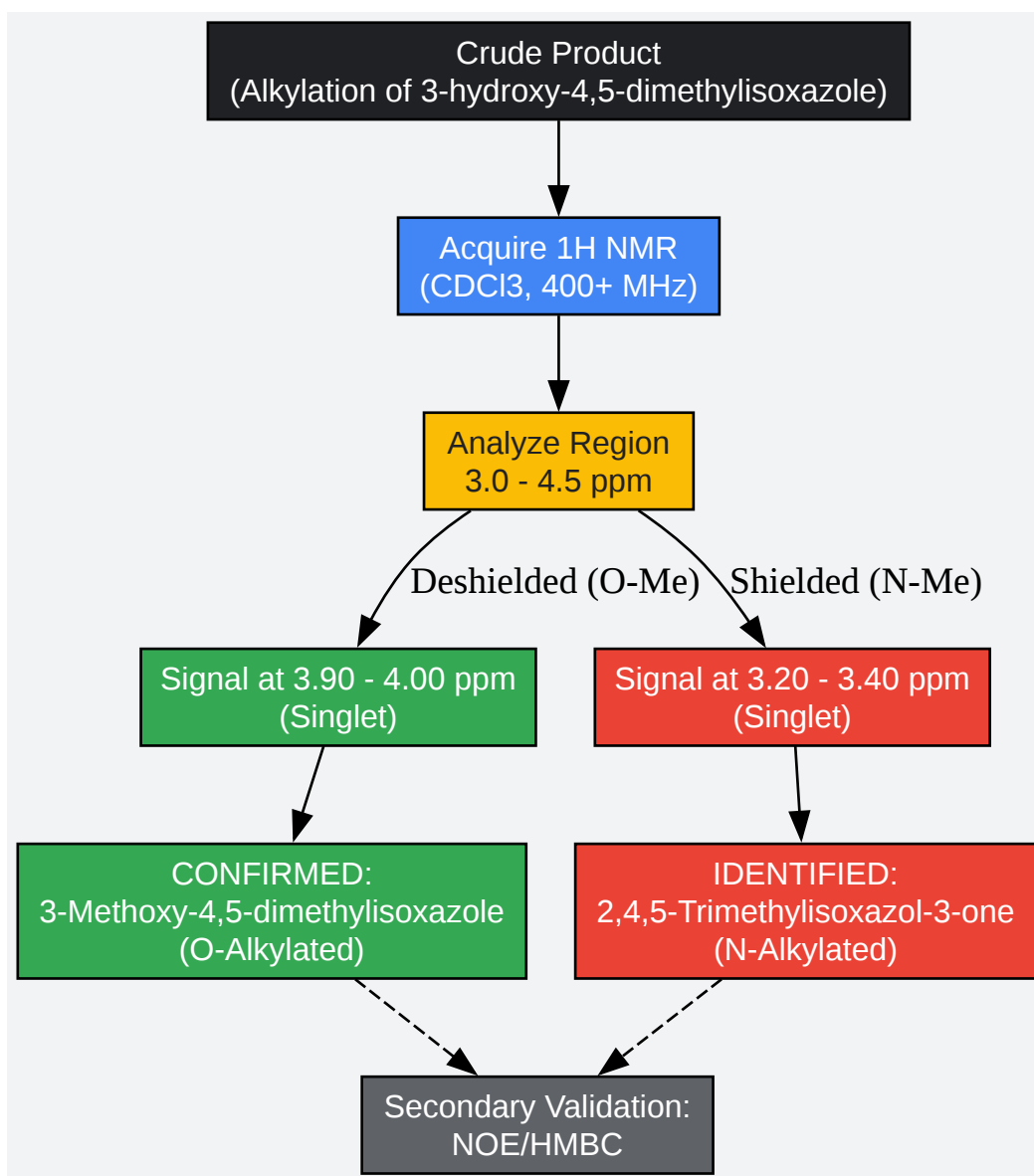
Structural Analysis & Electronic Theory

To interpret the NMR data correctly, one must understand the electronic environment of the isoxazole scaffold.

- **3-Methoxy-4,5-dimethyl-1,2-oxazole (Target):**
 - Aromaticity: The ring retains full heteroaromatic character (6 electrons).
 - Shielding: The methoxy group is attached to an electronegative oxygen, significantly deshielding the methyl protons.
 - Ring Methyls: The 5-Me is adjacent to the ring oxygen (deshielded), while the 4-Me is in a relatively shielded region.
- **2,4,5-Trimethylisoxazol-3(2H)-one (N-Methyl Isomer):**
 - Structure: Exists as a cyclic amide (lactam).
 - Shielding: The N-methyl group is attached to a nitrogen atom, resulting in a chemical shift distinct from the O-methyl.

DOT Diagram: Structural Decision Tree

The following logic flow illustrates the decision process for confirming the structure.



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Caption: Logical workflow for distinguishing O-alkylated target from N-alkylated impurity based on diagnostic methyl shifts.

Comparative Data: Target vs. Alternative

The following data represents standard chemical shifts in Deuterated Chloroform ().

Table 1: Diagnostic 1H NMR Shifts (400 MHz,)

Moiety	Target: 3-Methoxy-4,5-dimethylisoxazole	Alternative: 2,4,5-Trimethylisoxazol-3-one	(Difference)
New Methyl (Diagnostic)	3.95 ppm (s) (O-Me)	3.30 ppm (s) (N-Me)	~0.65 ppm
5-Methyl (Ring)	2.25 ppm (s)	2.15 ppm (s)	~0.10 ppm
4-Methyl (Ring)	1.90 ppm (s)	1.85 ppm (s)	~0.05 ppm

Note: Values are approximate (

ppm) and concentration/temperature dependent. "s" denotes singlet.[\[1\]](#)

Table 2: ¹³C NMR Validation (100 MHz,)

Moiety	Target (O-Alkylated)	Alternative (N-Alkylated)	Interpretation
Methyl Carbon	~57.0 ppm	~30.0 ppm	Critical Check
C-3 (Ring)	~170.0 ppm (C-O)	~165.0 ppm (C=O)	Carbonyl vs C-O-C

Experimental Protocol

To ensure reproducibility and accurate assignment, follow this standardized protocol.

Sample Preparation[\[1\]\[2\]\[3\]\[4\]](#)

- Mass: Weigh 5–10 mg of the isolated product.
- Solvent: Dissolve in 0.6 mL of (99.8% D) containing 0.03% TMS (Tetramethylsilane) as an internal reference.
 - Why
 - ? It minimizes hydrogen bonding interactions that can broaden peaks in lactam impurities.
 - Why TMS? Essential for precise calibration of the methyl regions.

- Filtration: If the solution is cloudy (common with salt byproducts from alkylation), filter through a small plug of glass wool into the NMR tube.

Acquisition Parameters[1][5]

- Pulse Sequence: Standard 1D Proton (or equivalent).
- Scans (NS): 16 scans are sufficient for >5 mg samples.
- Relaxation Delay (D1): Set to seconds.
 - Reasoning: Methyl protons have longer relaxation times. A short D1 can lead to integration errors, making the ratio of O-Me to Ring-Me inaccurate.

Advanced Validation (NOE)

If the chemical shift is ambiguous (e.g., due to solvent effects or complex mixtures), perform a 1D NOE (Nuclear Overhauser Effect) experiment.

- Irradiate: The diagnostic methyl peak (3.95 ppm or 3.30 ppm).
- Observation (Target): Irradiating the O-Me at 3.95 ppm should show NO enhancement of the 4-Me or 5-Me signals, as the O-Me is spatially distant from the ring methyls in the preferred conformation.
- Observation (Alternative): Irradiating the N-Me at 3.30 ppm often shows a weak enhancement of the 4-Me signal due to spatial proximity in the lactam ring structure.

Discussion of Results

The "Diagnostic Gap"

The most robust indicator is the 0.65 ppm gap between the O-methyl and N-methyl signals.

- O-Methyl (3.95 ppm): The oxygen atom is highly electronegative, pulling electron density away from the methyl protons (deshielding), pushing the signal downfield.
- N-Methyl (3.30 ppm): Nitrogen is less electronegative than oxygen. Furthermore, in the lactam structure, the nitrogen lone pair participates in resonance with the carbonyl, but the inductive deshielding is weaker than the direct O-linkage.

Coupling Constants

While typically reported as singlets, high-resolution (600 MHz+) scans may reveal fine structure:

- Homoallylic Coupling: A very small coupling (Hz) may be observed between the 4-Me and 5-Me groups. This appears as a broadening of the singlets rather than a distinct quartet.

References

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Sources

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